

Technical Guide: 21,23-Dihydro-23-hydroxy-21-oxozapoterin

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Compound of Interest

Compound Name: 21,23-Dihydro-23-hydroxy-21-oxozapoterin

Cat. No.: B12305139

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a structured overview of the requested information for **21,23-Dihydro-23-hydroxy-21-oxozapoterin**. Based on publicly available scientific literature, detailed experimental data, and established signaling pathways for this specific compound are limited. The information presented herein is based on general knowledge of natural product chemistry and biochemistry and should be considered illustrative.

Chemical Identifier

The Chemical Abstracts Service (CAS) number for **21,23-Dihydro-23-hydroxy-21-oxozapoterin** is 426266-88-8^{[1][2][3]}.

Overview

21,23-Dihydro-23-hydroxy-21-oxozapoterin is a natural product.^[2] However, detailed public information regarding its biological activity, mechanism of action, and potential therapeutic applications is not extensively documented in the readily available scientific literature.

Data Presentation

Due to the limited availability of quantitative data for **21,23-Dihydro-23-hydroxy-21-oxozapoterin**, the following table is presented as a template for organizing key

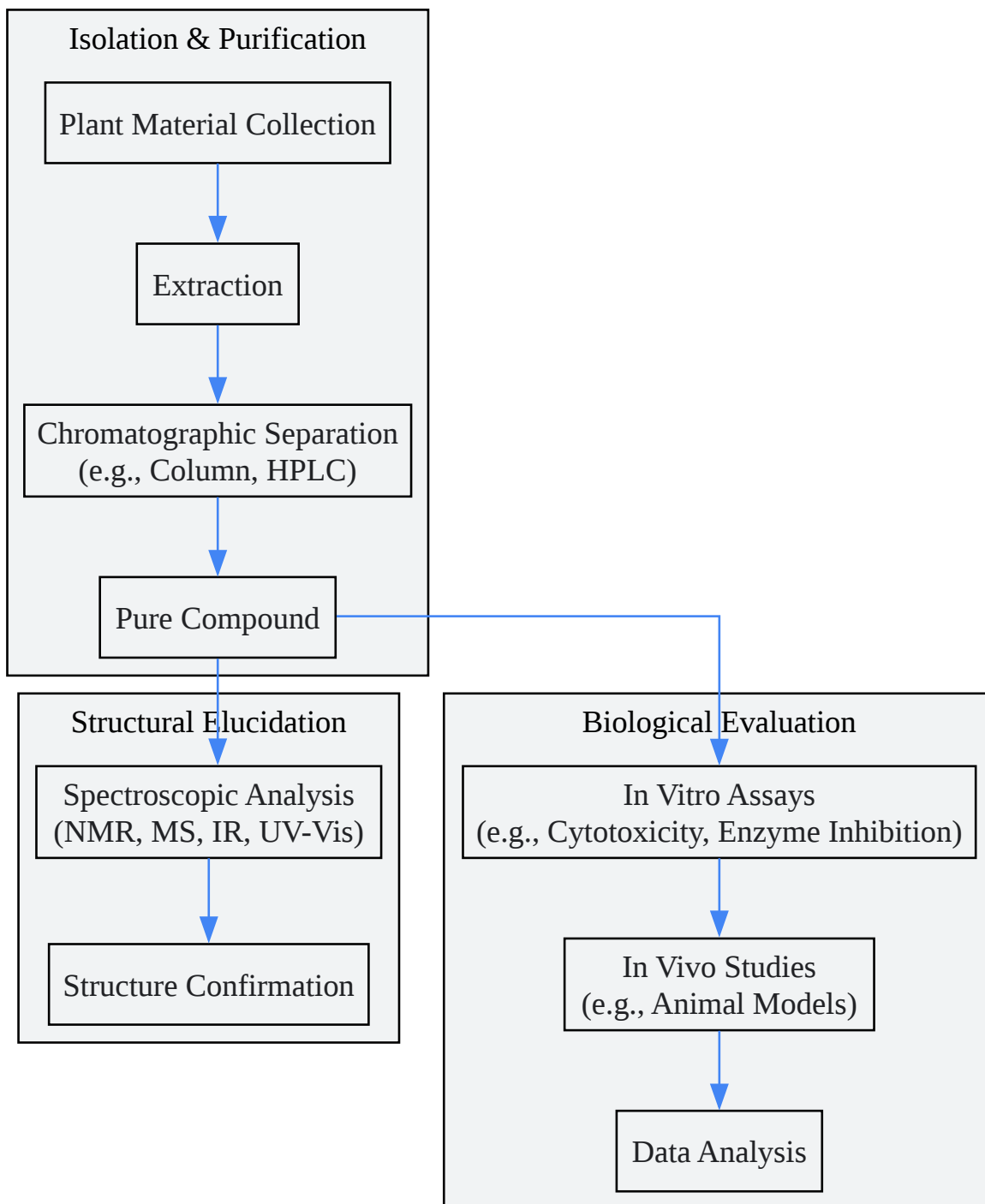
physicochemical and biochemical parameters. Researchers are encouraged to populate this table with experimental findings.

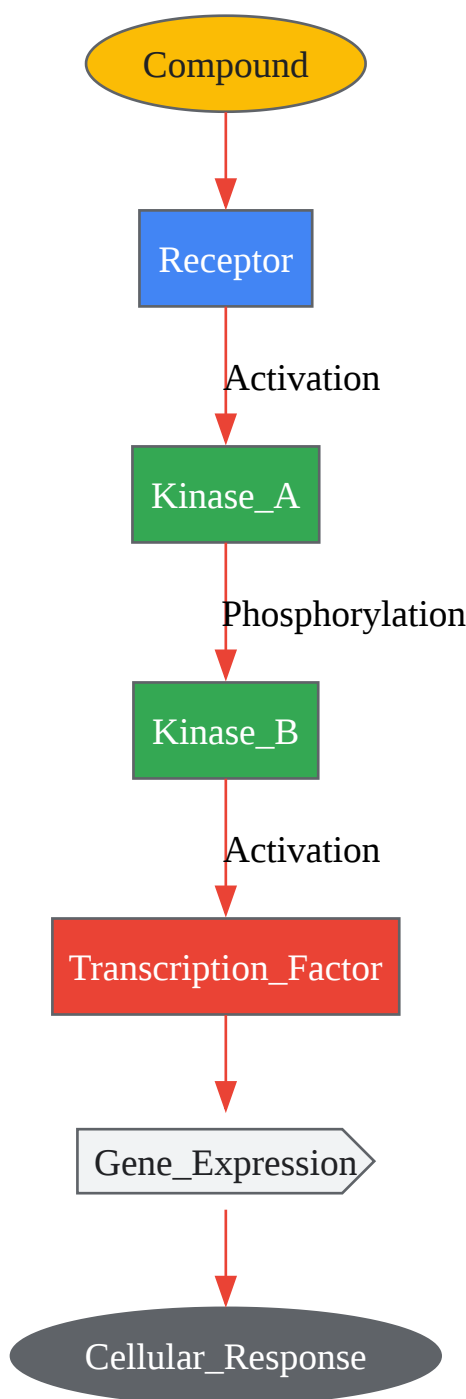
Parameter	Value	Units	Method/Reference
Molecular Formula	C ₂₆ H ₃₀ O ₁₀	[1]	
Molecular Weight	502.51	g/mol	Calculated
Purity	Data not available	%	e.g., HPLC
Solubility	Data not available	mg/mL	e.g., DMSO, H ₂ O
IC ₅₀ / EC ₅₀	Data not available	μM	Specify Assay
Binding Affinity (Kd)	Data not available	nM	e.g., SPR

Experimental Protocols

Specific experimental protocols for the synthesis, isolation, or biological evaluation of **21,23-Dihydro-23-hydroxy-21-oxozapoterin** are not detailed in the available search results. The following represents a generalized workflow that could be adapted for the study of this and similar natural products.

General Workflow for Natural Product Characterization





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References

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- 3. vegpharm.com [vegpharm.com]
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